

stability and storage conditions for 1-(bromomethyl)-4-fluoronaphthalene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4-fluoronaphthalene

Cat. No.: B1338010

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **1-(bromomethyl)-4-fluoronaphthalene**, along with troubleshooting advice for common issues encountered during its use.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **1-(bromomethyl)-4-fluoronaphthalene**?

A1: To ensure the long-term stability and integrity of **1-(bromomethyl)-4-fluoronaphthalene**, it is crucial to store it under appropriate conditions. The compound should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.^{[1][2][3][4]} For optimal preservation, refrigeration is recommended.^[1] The storage area should be designated for corrosive materials.^[1]

Q2: What conditions should be avoided during the storage and handling of **1-(bromomethyl)-4-fluoronaphthalene**?

A2: To prevent degradation and ensure safety, avoid exposure to heat, open flames, hot surfaces, and other potential sources of ignition.[2] It is also important to avoid contact with incompatible materials, such as strong oxidizing agents.[2]

Q3: Is **1-(bromomethyl)-4-fluoronaphthalene** stable under normal laboratory conditions?

A3: Yes, **1-(bromomethyl)-4-fluoronaphthalene** is generally stable under normal handling and storage conditions.[2][5] However, prolonged exposure to adverse conditions can lead to degradation.

Q4: What are the potential degradation products of **1-(bromomethyl)-4-fluoronaphthalene**?

A4: Thermal decomposition of **1-(bromomethyl)-4-fluoronaphthalene** can lead to the release of hazardous and irritating gases and vapors. These may include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr) or hydrogen fluoride (HF).[2][6]

Q5: What are the physical and chemical properties of **1-(bromomethyl)-4-fluoronaphthalene**?

A5: The table below summarizes key physical and chemical properties of related compounds, which can provide an indication of the properties of **1-(bromomethyl)-4-fluoronaphthalene**.

Property	1-(Bromomethyl)naphthalene	1-Fluoronaphthalene	1-Bromo-4-fluoronaphthalene
Appearance	Beige Powder Solid[1]	Light yellow Liquid[2]	White Crystals or powder[7]
Melting Point	52 - 57 °C[1]	-13 °C[2]	35-38 °C
Boiling Point	213 °C[1]	Not available	Not available
Flash Point	> 110 °C[1]	Combustible liquid[2]	110 °C (closed cup)
Molecular Formula	C ₁₁ H ₉ Br[8]	C ₁₀ H ₇ F[9]	C ₁₀ H ₆ BrF
Molecular Weight	221.09 g/mol [8]	146.16 g/mol [9]	225.06 g/mol

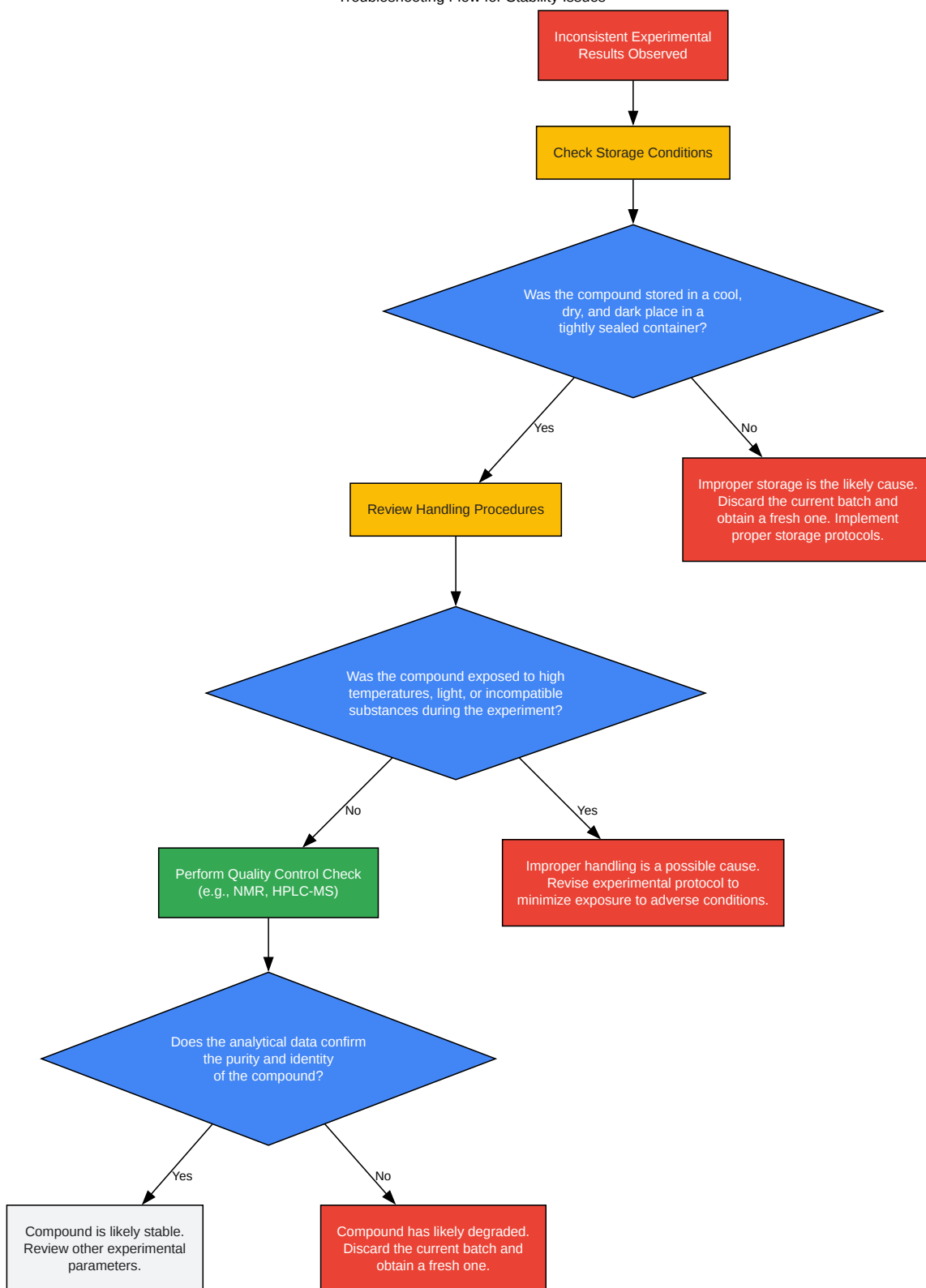
Troubleshooting Guide

This section addresses common problems that may arise during the use of **1-(bromomethyl)-4-fluoronaphthalene** in experimental settings.

Problem: Inconsistent or unexpected experimental results.

This could be due to the degradation of the compound. Follow the troubleshooting workflow below to diagnose and resolve the issue.

Troubleshooting Flow for Stability Issues

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. echemi.com [echemi.com]
- 4. echemi.com [echemi.com]
- 5. synquestlabs.com [synquestlabs.com]
- 6. fishersci.com [fishersci.com]
- 7. A16934.14 [thermofisher.com]
- 8. 1-(Bromomethyl)naphthalene | C₁₁H₉Br | CID 137844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 1-Fluoronaphthalene | C₁₀H₇F | CID 9450 - PubChem [pubchem.ncbi.nlm.nih.gov]
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